Standard Operating Procedure for Triamcinolone Administration in Mice: Application Notes and Protocols

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Compound of Interest

Compound Name:	*Triamcinolone*
CAS No.:	*51855-44-8*
Cat. No.:	*B7782874*

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These application notes provide a comprehensive guide to the standard operating procedures for the administration of **Triamcinolone** Acetonide (TAA) in mouse models. This document outlines detailed protocols for various administration routes, summarizes key quantitative data, and illustrates relevant biological pathways and experimental workflows.

Introduction to **Triamcinolone** Acetonide

Triamcinolone acetonide is a potent synthetic glucocorticoid with significant anti-inflammatory and immunosuppressive properties.[1] It is widely used in preclinical research to investigate inflammatory diseases, autoimmune disorders, and other conditions where corticosteroid intervention is relevant.[2] Its mechanism of action primarily involves the modulation of gene expression by binding to the glucocorticoid receptor.[3]

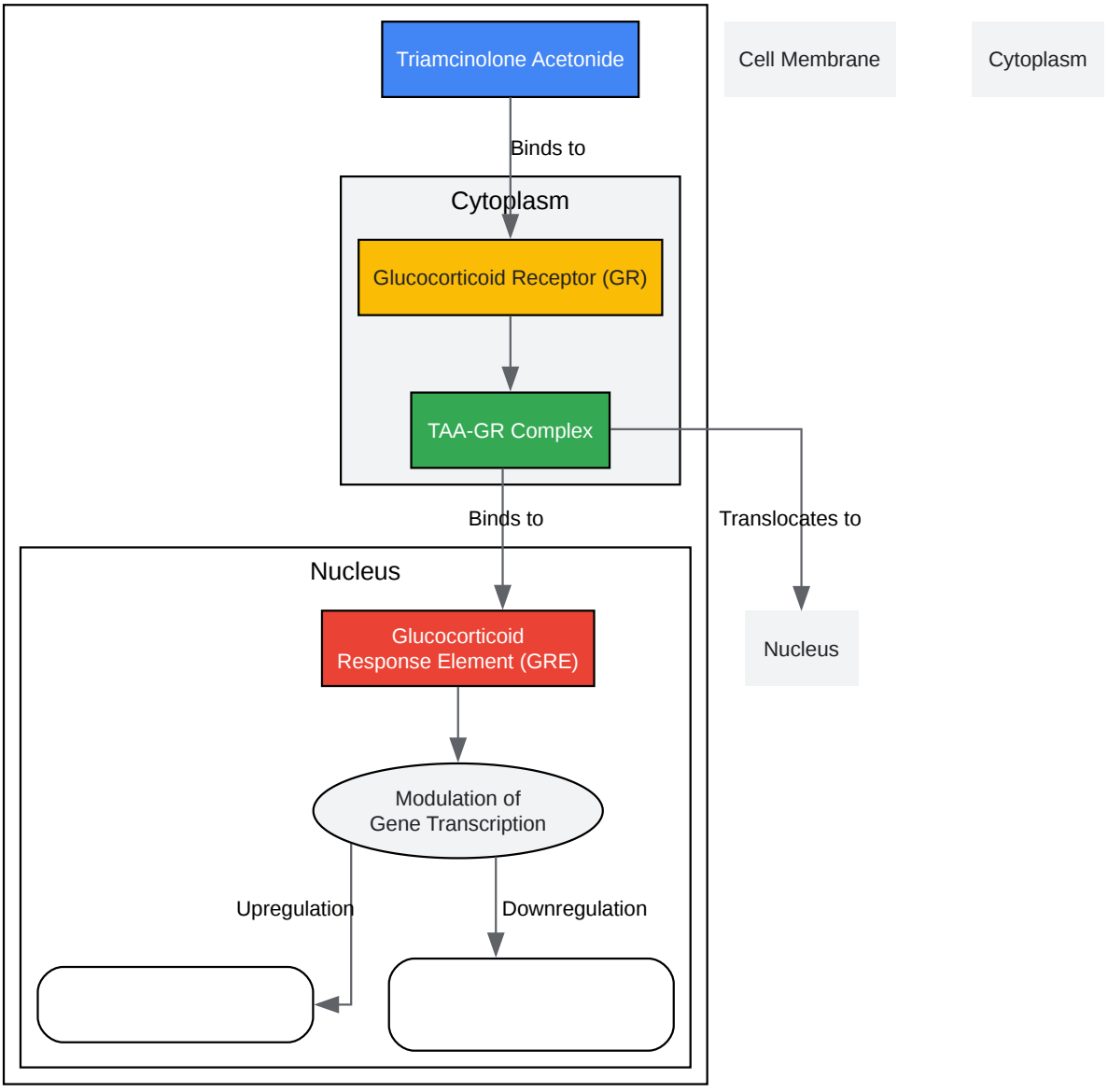
Mechanism of Action

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Triamcinolone acetonide exerts its effects by binding to cytosolic glucocorticoid receptors. This complex then translocates to the nucleus and binds to glucocorticoid response elements (GREs) on DNA, leading to the upregulation of anti-inflammatory genes and the downregulation of pro-inflammatory genes.[3] This results in the suppression of inflammatory mediators such as cytokines, chemokines, and prostaglandins.[3]

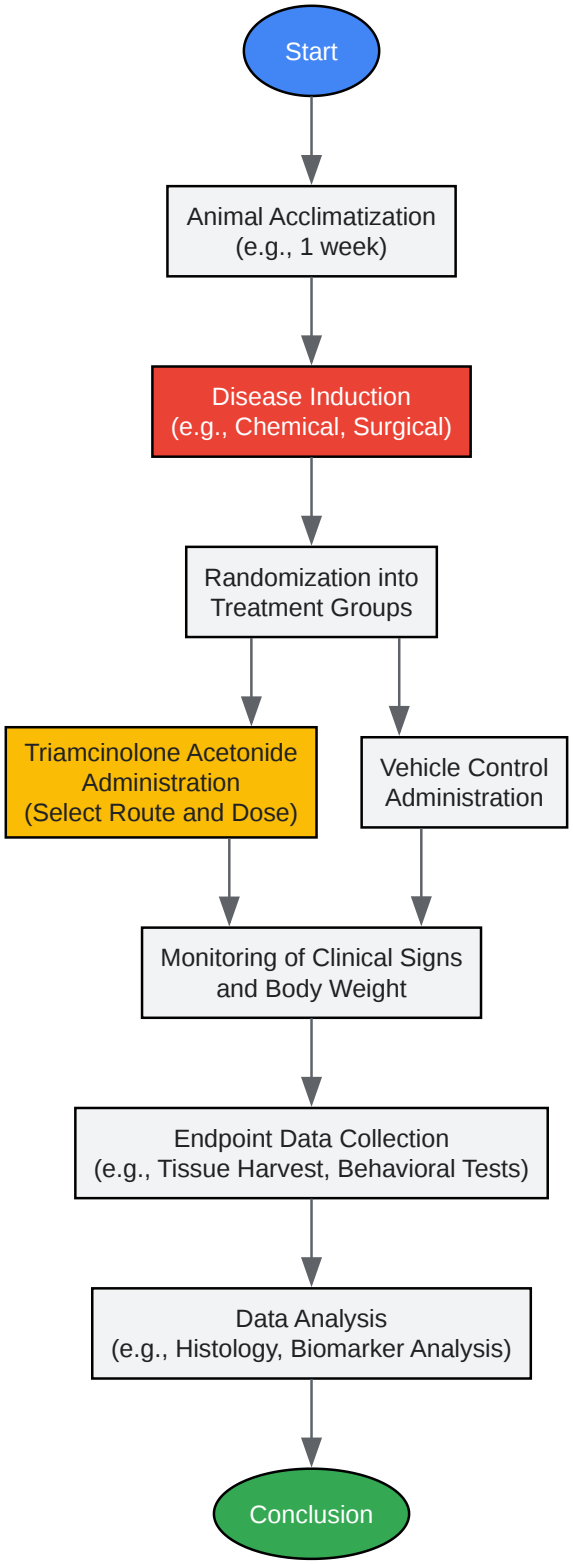
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Triamcinolone Signaling Pathway



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General Experimental Workflow for Triamcinolone Efficacy Testing in Mice



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References

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